

# BMS-066 solubility DMSO stock solution preparation

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## Compound Focus: Bms-066

CAS No.: 914946-88-6

Cat. No.: S521582

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## Available Chemical & Handling Data

The table below summarizes the key information for **BMS-066** that is available from a commercial supplier [1].

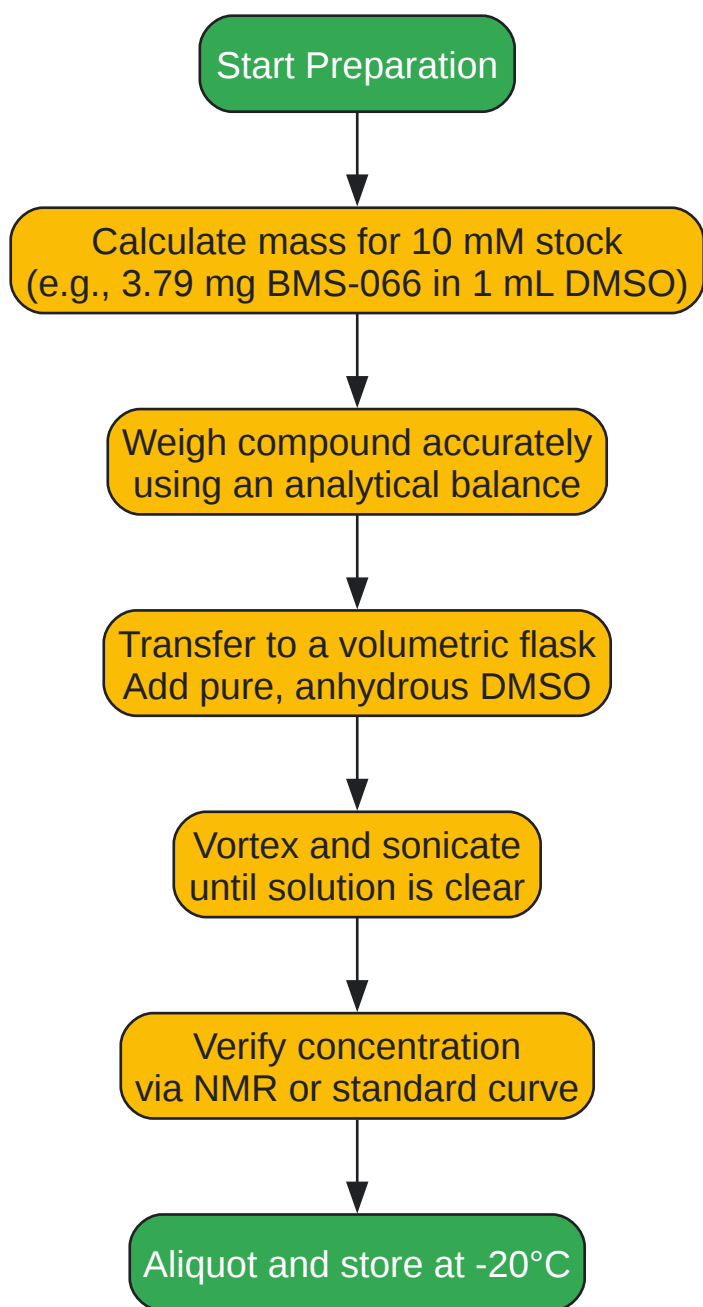
Property	Value / Description
Molecular Formula	C <sub>19</sub> H <sub>21</sub> N <sub>7</sub> O <sub>2</sub> [1]
Molecular Weight	379.42 g/mol [1]
Recommended Storage	Store lyophilized at -20°C, keep desiccated. [1]
Solution Stability	In solution, store at -20°C and use within 1 month to prevent loss of potency. Aliquot to avoid multiple freeze/thaw cycles. [1]
Reported Solubility	Not specified

## Recommended Protocol & Solubility Assessment

In the absence of explicit solubility data, you can apply a standard protocol and an experimental assessment to reliably prepare your stock solution.

## Standard Preparation Workflow

For many small molecules in early research, a common practice is to prepare a concentrated stock solution in DMSO, often at a concentration of 10-100 mM, which is then diluted into aqueous buffers for assays [2]. The following diagram outlines the workflow for a 10 mM stock solution preparation:



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## Experimental Verification of Concentration and Solubility

Given the lack of data, it is highly advisable to confirm the concentration and solubility of your prepared stock solution experimentally.

- **Quantitative NMR (qNMR):** This is a highly reliable method for directly measuring the concentration of your compound in the DMSO stock solution. The protocol involves using an internal standard with a known concentration (e.g., maleic acid or dimethyl sulfone) and comparing the integral of a chosen proton signal from **BMS-066** with that of the standard [2].
- **General Solubility Assessment via NMR:** As described in one of the search results, you can prepare a stock solution at a target concentration (e.g., 100 mM). After storing it and then diluting it to a lower concentration (e.g., 1 mM), you can use  $^1\text{H}$  NMR to check for precipitation (visible in the NMR tube) and to quantify the actual dissolved concentration against a calibrated external or internal standard [2].

## Troubleshooting Common Issues

- **Precipitation upon Dilution:** If **BMS-066** precipitates when your DMSO stock is added to an aqueous assay buffer, consider using a lower final DMSO concentration (typically <1%), introducing a solubility enhancer like cyclodextrins, or using a step-wise dilution protocol.
- **Loss of Potency:** **BMS-066** is noted to lose potency in solution. Adhere to the supplier's recommendation of using the solution within one month and avoid repeated freeze-thaw cycles by storing in single-use aliquots [1].
- **Low Apparent Solubility:** If the compound does not fully dissolve at your target concentration, try gentle warming (e.g., to 37°C), prolonged sonication in a water bath, or creating a fresh batch starting from a lower concentration (e.g., 5 mM instead of 10 mM).

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## References

1. BMS-066 | IKK $\beta$ /Tyk2 pseudokinase inhibitor [adocq.com]
2. DMSO Solubility Assessment for Fragment-Based Screening [mdpi.com]

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